

A Technical Guide to the Physical Properties of Diethyl Dipropylmalonate

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Compound of Interest

Compound Name: Diethyl dipropylmalonate

Cat. No.: B124149

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Introduction

Diethyl dipropylmalonate (CAS No: 6065-63-0) is a diester of dipropylmalonic acid.^[1] It is a valuable chemical intermediate, primarily utilized in the synthesis of pharmaceutical compounds, most notably Valproic Acid and its salts, which are widely used as anticonvulsants.^{[2][3]} Structurally, it features a central malonic ester core with two propyl groups attached to the alpha-carbon.^[1] This guide provides a comprehensive overview of the key physical properties of **diethyl dipropylmalonate**, details the experimental protocols for their determination, and illustrates a common synthetic pathway.

Physical and Chemical Properties

Diethyl dipropylmalonate is typically encountered as a clear, colorless to light yellow, oily liquid at room temperature.^{[1][3][4]} A summary of its key physical properties is presented below.

Table 1: Physical Properties of **Diethyl Dipropylmalonate**

Property	Value	Source(s)
CAS Number	6065-63-0	[1][2][4]
Molecular Formula	C ₁₃ H ₂₄ O ₄	[1][2][5]
Molecular Weight	244.33 g/mol	[1][5][6]
Appearance	Clear colorless to light yellow liquid/oil	[1][2][3][4]
Boiling Point	262.9 °C at 760 mmHg 129-131 °C at 12 mmHg	[1][2][6][7] [4][8]
Density	0.976 g/mL at 25 °C 0.96 g/cm ³	[1][2][6] [4][8]
Refractive Index (n _{20/D})	1.438 1.4270 - 1.4290	[2] [4][8]
Flash Point	113.7 °C / 236.7 °F	[2][7]
Vapor Pressure	1.93 Pa at 25 °C	[4][8]
Solubility	Slightly soluble in chloroform and methanol.	[4][8]

Experimental Protocols

Accurate determination of physical properties is critical for chemical synthesis, process design, and quality control. The following sections detail standard laboratory methodologies for measuring the key physical constants of liquid compounds like **diethyl dipropylmalonate**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[9] The Thiele tube method is a common and efficient technique that requires a small sample volume.[10]

Methodology:

- **Sample Preparation:** A few milliliters of the liquid sample (**diethyl dipropylmalonate**) are placed into a small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end facing upwards.[\[11\]](#)
- **Apparatus Setup:** The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or paraffin) so that the sample is immersed.[\[10\]](#)
- **Heating:** The side arm of the Thiele tube is gently and continuously heated with a burner. Convection currents will ensure uniform temperature distribution in the oil bath.[\[11\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit. When the liquid's boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube's open end.[\[10\]](#)
- **Measurement:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[11\]](#)[\[12\]](#)

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume. [\[13\]](#) For a liquid, it can be determined by precisely measuring the mass of a known volume.

Methodology:

- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is measured using an electronic balance and recorded.[\[13\]](#)[\[14\]](#)
- **Volume Measurement:** A specific volume of the liquid (e.g., 20-25 mL of **diethyl dipropylmalonate**) is carefully added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.[\[13\]](#)

- **Mass of Filled Cylinder:** The combined mass of the graduated cylinder and the liquid sample is measured and recorded.[\[13\]](#)[\[14\]](#)
- **Calculation:** The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$ [\[15\]](#)
- **Replication:** The procedure should be repeated multiple times to ensure accuracy, and the average density is reported.[\[13\]](#)

Measurement of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a fundamental property used to identify and assess the purity of substances.[\[16\]](#) Digital refractometers, often utilizing the principle of total internal reflection, are commonly used for this measurement.[\[16\]](#)

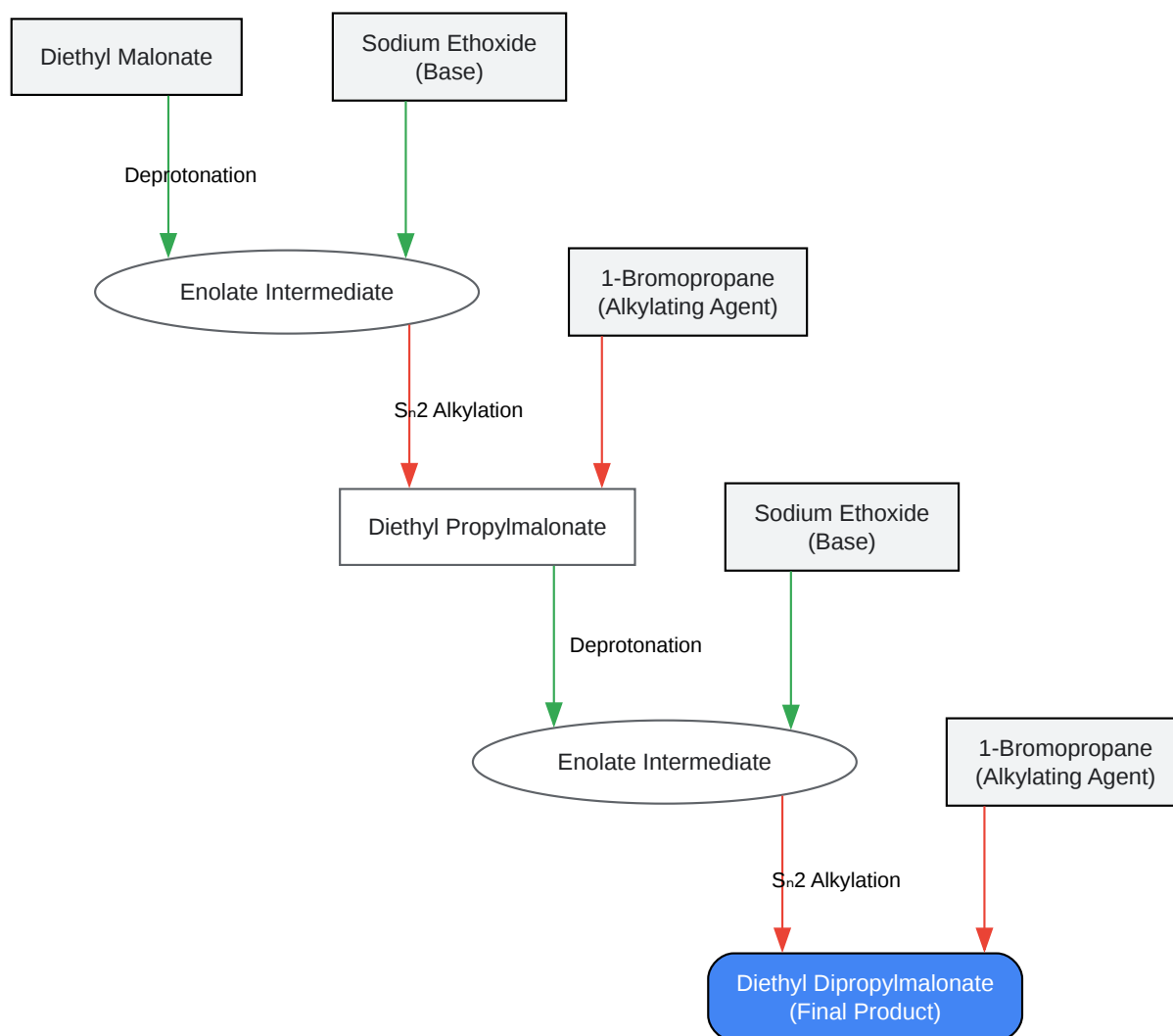
Methodology:

- **Instrument Calibration:** The refractometer is first calibrated, typically using distilled water or a standard of known refractive index.
- **Sample Application:** A small volume (a few drops) of the liquid sample (**diethyl dipropylmalonate**) is placed onto the clean, dry prism surface of the refractometer.
- **Measurement:** The prism is closed, and the measurement is initiated. The instrument automatically measures the critical angle at which light is totally reflected at the prism-sample interface.
- **Reading:** The instrument's software calculates and displays the refractive index, often corrected to a standard temperature (typically 20°C). The temperature of the measurement should always be recorded as the refractive index is temperature-dependent.

Synthesis Pathway Visualization

A prevalent industrial method for synthesizing **diethyl dipropylmalonate** involves the dialkylation of diethyl malonate.[\[1\]](#)[\[17\]](#) The process begins by deprotonating diethyl malonate

with a strong base, such as sodium ethoxide, to form a reactive enolate. This enolate then acts as a nucleophile, reacting with an alkyl halide (1-bromopropane) in two successive S_N2 reactions to add the two propyl groups.



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Caption: Synthesis of **Diethyl Dipropylmalonate** via Dialkylation of Diethyl Malonate.

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